

An In-depth Technical Guide to 1-Bromo-3,5-difluorobenzene

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Compound of Interest

Compound Name: 1-Bromo-3,5-difluorobenzene

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive technical information on **1-Bromo-3,5-difluorobenzene**, a key intermediate in the synthesis of pharmaceuticals and other specialty organic compounds.

[1]

Core Molecular Data

1-Bromo-3,5-difluorobenzene is a halogenated monoaromatic compound.[2] Its fundamental properties are summarized below.

Property	Value
Molecular Formula	C ₆ H ₃ BrF ₂ [1][2][3][4][5][6][7][8]
Molecular Weight	192.99 g/mol [2][3][4][7][8][9]
IUPAC Name	1-bromo-3,5-difluorobenzene[2]
CAS Number	461-96-1[1][2][3][4]
Appearance	Clear colorless to light yellow liquid[1][3][6]
Density	1.676 g/mL at 25 °C[3][4][7]
Boiling Point	140 °C[3][4][7]

Experimental Protocols: Synthesis

A common and high-yield method for the synthesis of **1-Bromo-3,5-difluorobenzene** is via the Sandmeyer reaction, starting from 3,5-difluoroaniline.^[9]

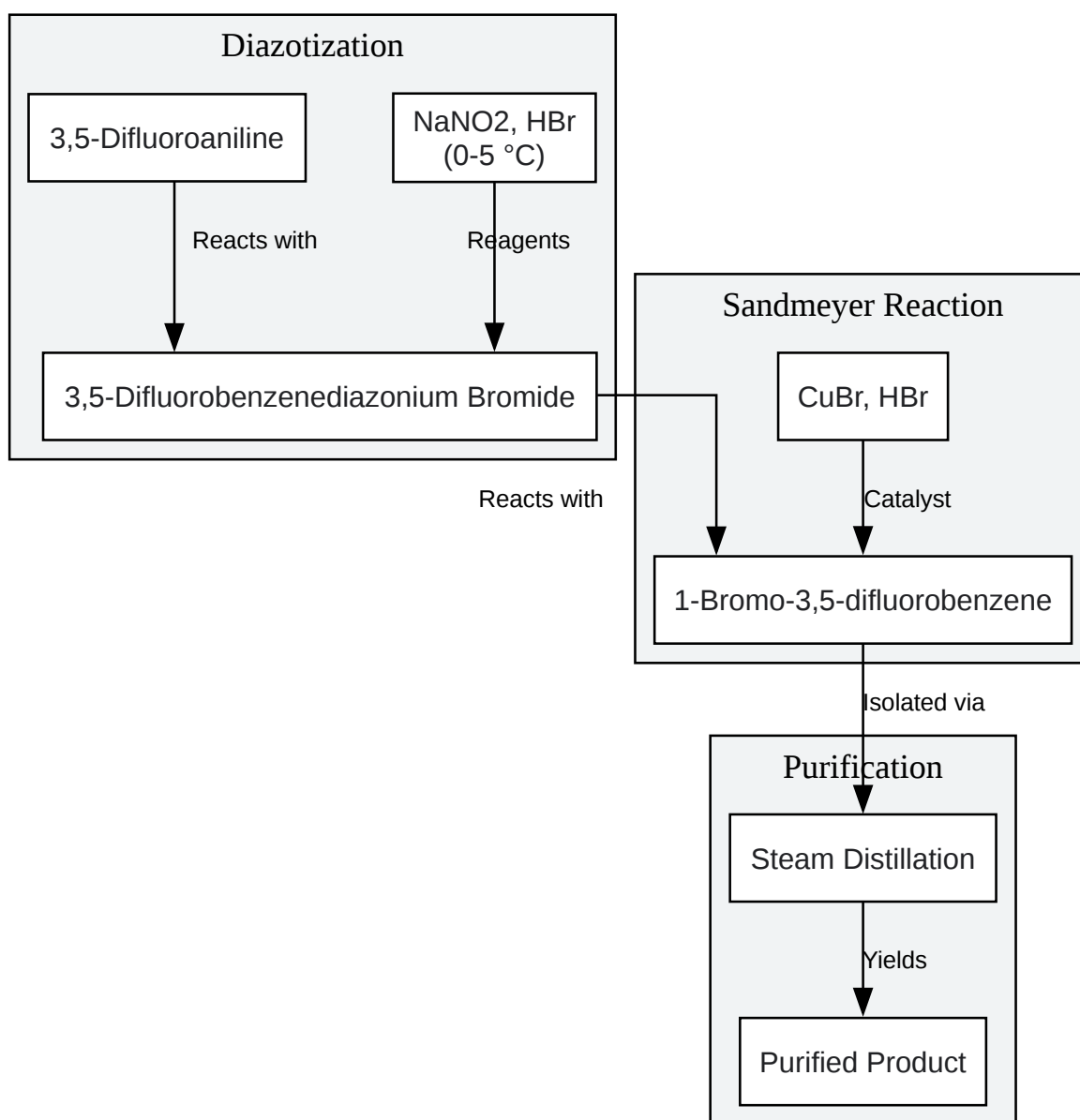
Detailed Methodology: Sandmeyer Reaction^{[9][10][11]}

- Diazotization of 3,5-Difluoroaniline:
 - Dissolve 3,5-difluoroaniline in aqueous hydrobromic acid (HBr).
 - Cool the solution to a low temperature, typically between 0-5 °C.
 - Slowly add a solution of sodium nitrite (NaNO₂) to the cooled mixture. This reaction forms the corresponding diazonium salt.
- Sandmeyer Reaction:
 - In a separate flask, prepare a solution of copper(I) bromide (CuBr) in hydrobromic acid.
 - Add the previously prepared diazonium salt solution to the CuBr/HBr mixture.
 - Gently heat the reaction mixture. This facilitates the release of nitrogen gas and the substitution of the diazonium group with a bromine atom, forming **1-Bromo-3,5-difluorobenzene**.
- Isolation and Purification:
 - The product, **1-Bromo-3,5-difluorobenzene**, can be isolated from the reaction mixture using steam distillation.
 - Further purification can be achieved through standard laboratory techniques such as distillation.

This process is an effective way to introduce a bromine atom at a specific position on the difluorobenzene ring.^{[10][11]}

Visualized Synthesis Workflow

The following diagram illustrates the logical workflow for the synthesis of **1-Bromo-3,5-difluorobenzene** using the Sandmeyer reaction.



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Logical workflow for the Sandmeyer synthesis of **1-Bromo-3,5-difluorobenzene**.

Applications in Research and Development

1-Bromo-3,5-difluorobenzene serves as a crucial building block in the creation of more complex molecules. The bromine atom provides a reactive site for various cross-coupling reactions, such as Suzuki and Buchwald-Hartwig couplings, which are fundamental for forming new carbon-carbon and carbon-nitrogen bonds.[9] The presence of fluorine atoms can enhance the metabolic stability and binding affinity of drug candidates, making this compound particularly valuable in pharmaceutical research.[9]

Safety and Handling

1-Bromo-3,5-difluorobenzene is classified as a flammable liquid and vapor.[2] It is harmful if swallowed, causes skin irritation, and may cause an allergic skin reaction.[2][5][12] There is also a risk of damage to organs through prolonged or repeated exposure.[2] This compound is very toxic to aquatic life with long-lasting effects.[2][5][12] Appropriate personal protective equipment (PPE), including gloves, eye protection, and respiratory protection, should be used when handling this chemical.[4] It should be stored in a cool, well-ventilated area away from heat and ignition sources.[12]

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